

Essential Safety and Operational Guide for Handling NSC194598

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Compound of Interest

Compound Name: NSC194598

Cat. No.: B12389038

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This document provides comprehensive safety protocols, operational procedures, and disposal plans for the p53 DNA-binding inhibitor, **NSC194598**. It is intended for researchers, scientists, and drug development professionals to ensure safe and effective handling in a laboratory setting.

Immediate Safety and Handling Information

NSC194598 is a potent inhibitor of p53 DNA-binding and should be handled with care, following standard laboratory procedures for hazardous compounds. The following tables summarize the essential safety and physical property information.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Hand Protection	Double-layered nitrile or chemotherapy-grade gloves.	Prevents skin contact. The outer glove should be changed immediately if contaminated.
Eye Protection	ANSI-approved safety goggles or a face shield.	Protects eyes from splashes or aerosols.
Body Protection	A fully-buttoned, long-sleeved lab coat, preferably a non-permeable or chemotherapy-rated gown.	Prevents contamination of personal clothing.
Respiratory	A NIOSH-approved respirator is recommended when handling the powder form or if aerosolization is possible.	Minimizes inhalation risk.

Table 2: Emergency First Aid Procedures

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention.

Table 3: Physical and Chemical Properties of **NSC194598**

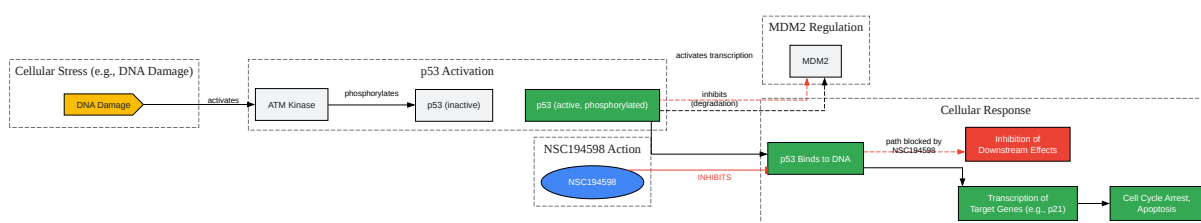
Property	Value
CAS Number	5358-76-9
Molecular Formula	C ₂₀ H ₁₉ N ₃ O
Molecular Weight	317.38 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO and 0.1N HCl
In Vitro IC ₅₀	180 nM (for p53 DNA-binding inhibition)[1]
In Vivo IC ₅₀	2-40 µM[2]

Table 4: Storage and Stability

Condition	Duration	Notes
Solid Form	Refer to manufacturer's recommendations (typically 2 years at -20°C).	Store in a tightly sealed container in a dry, well-ventilated area.
Stock Solution (-20°C)	1 month[2]	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution (-80°C)	6 months[2]	Preferred long-term storage for solutions.

Mechanism of Action: p53 Inhibition Pathway

NSC194598 selectively inhibits the DNA binding of p53 and its homologs, p63 and p73.[1] In normal cellular processes, p53 activity is negatively regulated by MDM2 in a feedback loop. DNA damage activates kinases like ATM, which phosphorylate p53, disrupting the p53-MDM2 interaction and stabilizing p53. Activated p53 then binds to DNA to transcribe target genes that induce cell cycle arrest or apoptosis. **NSC194598** intervenes by directly preventing the stabilized p53 from binding to DNA, thereby inhibiting its transcriptional activity.

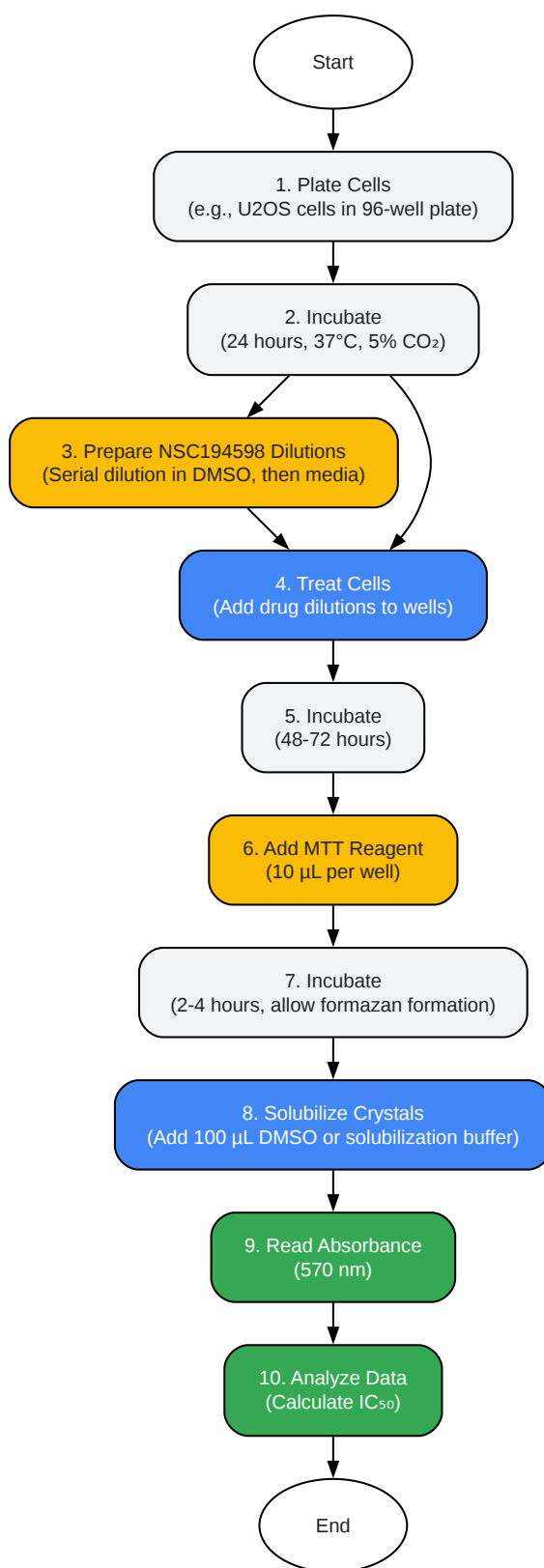


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Caption: Mechanism of **NSC194598** inhibiting the p53 signaling pathway.

Experimental Protocols

The following is a detailed protocol for a cell viability assay to determine the cytotoxic effects of **NSC194598** on a cancer cell line.



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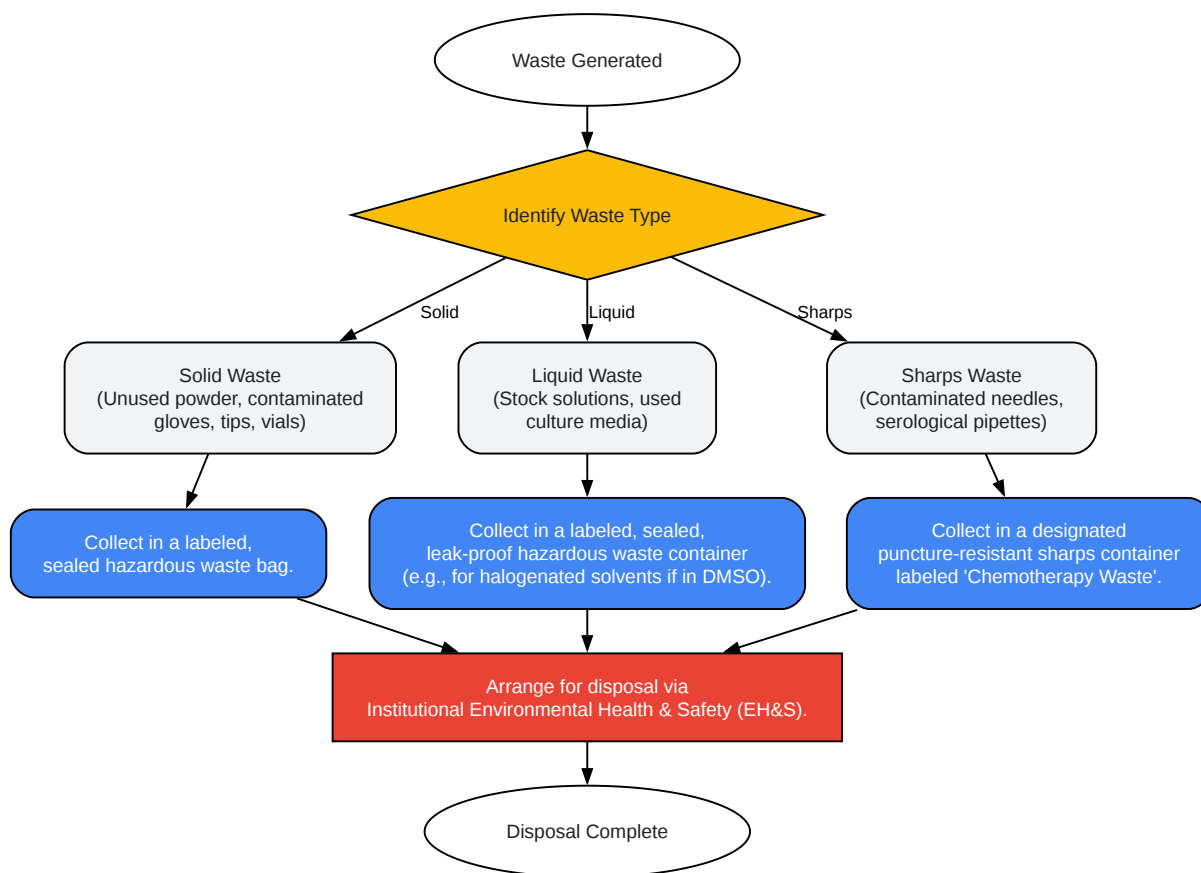
Caption: Step-by-step workflow for a typical cell viability assay.

- Cell Plating:
 - Culture human osteosarcoma (U2OS) cells, or another appropriate cell line, in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
 - Trypsinize and count the cells. Seed 5,000-10,000 cells per well in a 96-well plate.
 - Incubate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Compound Preparation and Treatment:
 - Prepare a 10 mM stock solution of **NSC194598** in sterile DMSO.
 - Perform a serial dilution of the stock solution in culture medium to achieve final concentrations ranging from 1 nM to 100 µM. Include a vehicle control (DMSO only) at the same final concentration as the highest drug concentration.
 - Carefully remove the old medium from the cells and add 100 µL of the prepared drug dilutions to the respective wells.
- Incubation and Assay:
 - Incubate the treated plates for 48 to 72 hours.
 - Add 10 µL of 5 mg/mL MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent to each well.
 - Incubate for an additional 2-4 hours at 37°C, allowing viable cells to metabolize the MTT into formazan crystals.
 - Carefully aspirate the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 5-10 minutes to ensure complete dissolution.
- Data Acquisition and Analysis:
 - Measure the absorbance of each well at 570 nm using a microplate reader.

- Calculate cell viability as a percentage relative to the vehicle-treated control wells.
- Plot the cell viability against the logarithm of the drug concentration and use a non-linear regression model to determine the IC₅₀ value.

Disposal Plan

Proper disposal of **NSC194598** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.



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Caption: Decision workflow for the proper disposal of **NSC194598** waste.

- Solid Waste:
 - Includes unused **NSC194598** powder, contaminated gloves, pipette tips, and plasticware.
 - Collect in a designated, clearly labeled hazardous waste container with a tight-fitting lid. Do not mix with regular lab trash.
- Liquid Waste:
 - Includes stock solutions (e.g., in DMSO) and culture media containing **NSC194598**.
 - Collect in a dedicated, leak-proof, and shatter-resistant hazardous waste container.
 - Label the container clearly with "Hazardous Waste," "**NSC194598**," and the solvent (e.g., "DMSO").
 - Do not pour any liquid waste containing **NSC194598** down the drain.
- Sharps Waste:
 - Includes needles, syringes, and glass pipettes contaminated with **NSC194598**.
 - Dispose of immediately into a designated, puncture-proof sharps container labeled for chemotherapy or hazardous chemical waste.
- Final Disposal:
 - All waste streams must be disposed of through your institution's Environmental Health and Safety (EH&S) department. Follow their specific guidelines for waste pickup and disposal. Incineration by a licensed disposal company is the recommended method for DMSO-containing solutions.[3]

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References

- 1. Inhibition of p53 DNA binding by a small molecule protects mice from radiation toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. DMSO disposal: – Natur Total nutritional supplement [naturtotalshop.com]
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